

Technical Support Center: A-800141

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Compound of Interest

Compound Name: A-800141

Cat. No.: B12997478

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing **A-800141**, a potent and selective P2X7 receptor antagonist. The information is designed to address specific issues that may arise during experimentation, with a focus on mitigating potential lot-to-lot variability.

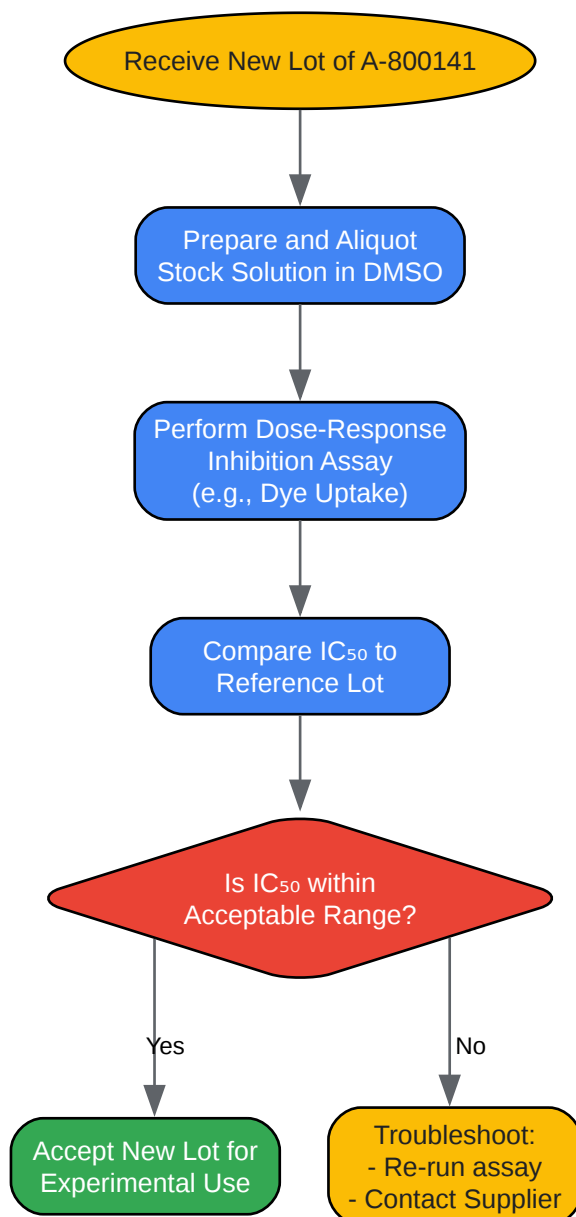
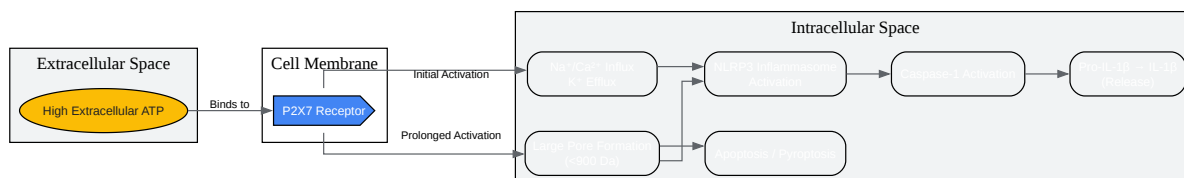
I. Understanding A-800141 and P2X7 Receptor Signaling

A-800141 is a chemical compound that functions as an antagonist of the P2X7 receptor (P2X7R). The P2X7 receptor is an ATP-gated ion channel primarily found on immune cells, such as macrophages and microglia, as well as on other cell types, including certain cancer cells.^[1] Activation of the P2X7R by high concentrations of extracellular ATP triggers a cascade of intracellular events, making it a crucial player in inflammation, immune responses, and programmed cell death.

P2X7 Receptor Signaling Pathway

The binding of ATP to the P2X7 receptor initiates a complex signaling cascade. Initially, it leads to the opening of a small cation-selective channel, allowing the influx of Na⁺ and Ca²⁺ and the efflux of K⁺.^[2] Prolonged activation results in the formation of a large, non-selective pore in the cell membrane, permeable to molecules up to 900 Da.^{[3][4]} This pore formation is a hallmark of P2X7R activation and can trigger downstream events such as the activation of the NLRP3 inflammasome, leading to the processing and release of pro-inflammatory cytokines like

interleukin-1 β (IL-1 β). Ultimately, sustained P2X7R activation can lead to apoptosis or pyroptosis.



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